Application Note: NMR-Based Structural Elucidation and Stereochemical Analysis of cis-(+)-Disparlure

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Compound of Interest

Compound Name:	*cis-(+)-Disparlure*
CAS No.:	*54910-51-9*
Cat. No.:	*B1345989*

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Executive Summary

cis-(+)-Disparlure is the potent sex pheromone of the gypsy moth (Lymantria dispar). Its biological activity is strictly governed by its stereochemistry: the (7R,8S)-cis isomer is the active attractant, while the trans isomers and the (-)-cis enantiomer are biologically inactive or inhibitory.

This Application Note provides a rigorous, self-validating NMR workflow for researchers synthesizing or isolating Disparlure. Unlike standard small-molecule analysis, this protocol prioritizes the differentiation of relative stereochemistry (cis vs. trans) via scalar coupling analysis and absolute stereochemistry (enantiomeric excess) using Chiral Shift Reagents (CSRs).

Structural Elucidation Strategy

The elucidation logic follows a subtractive approach:

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- Skeleton Confirmation: Verify the 2-methyloctadecane chain and epoxide position.
- Relative Stereochemistry: Distinguish cis from trans epoxide geometry using coupling constants and chemical shift analysis.
- Absolute Stereochemistry: Quantify the enantiomeric excess (ee%) of the (+)-isomer using Europium(III) tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate] (Eu(hfc)).

Workflow Visualization

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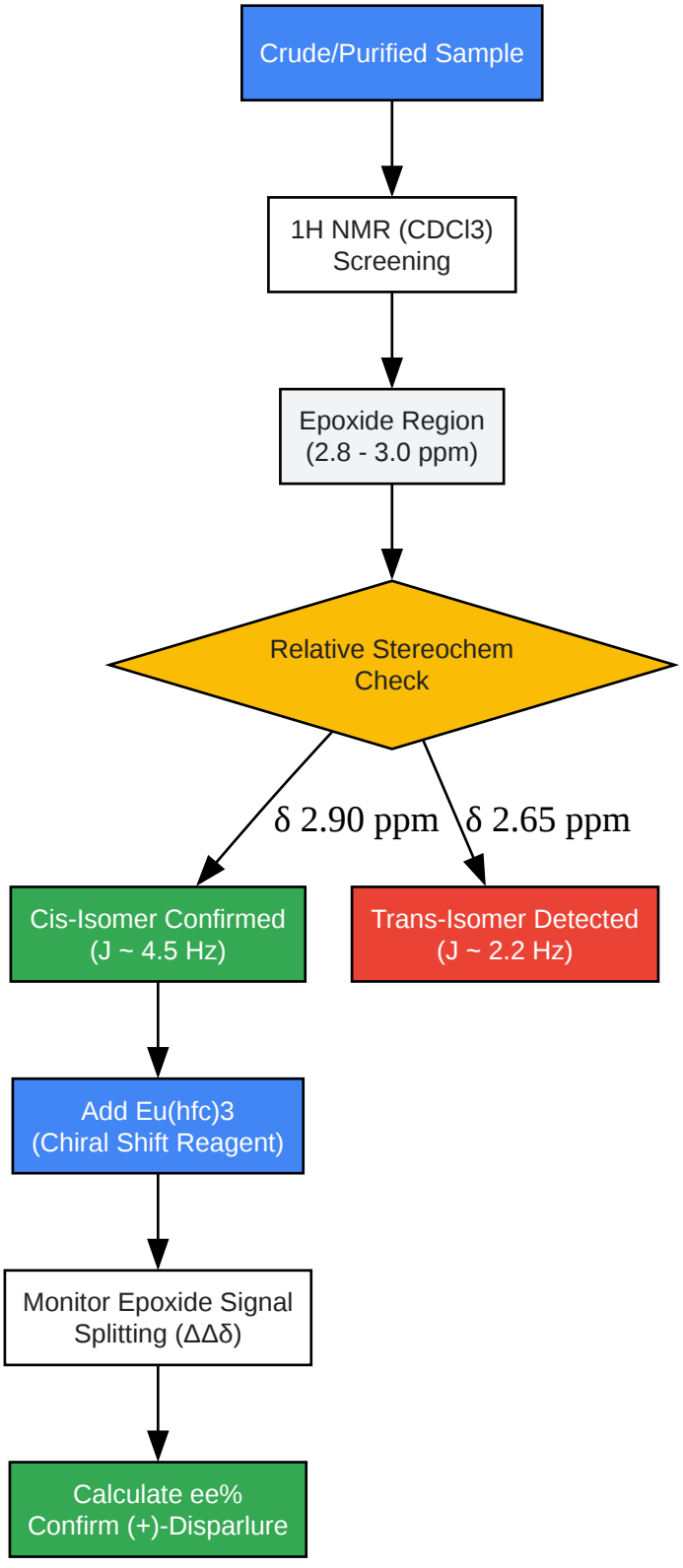

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Figure 1: Logical workflow for the stepwise elucidation of **cis-(+)-Disparlure**, moving from skeletal confirmation to stereochemical validation.

Experimental Protocols

Protocol A: High-Resolution 1H and 13C Acquisition

Objective: Establish the carbon skeleton and relative epoxide geometry.

Reagents & Equipment:

- Solvent: CDCl

  (99.8% D) with 0.03% TMS.
- Instrument: 400 MHz or higher (600 MHz recommended for clear multiplet resolution).
- Sample Conc: 10-15 mg in 0.6 mL solvent.

Acquisition Parameters:

- Pulse Sequence: Standard zg30 (1H) and zgpg30 (13C).
- Relaxation Delay (D1): Set to 5.0 s (1H). Causality: The epoxide protons have longer T1 relaxation times. A short D1 will suppress their integration relative to the methyl protons, leading to erroneous purity calculations.
- Scans: 16 (1H), 1024 (13C).
- Processing: Apply Exponential Multiplication (LB = 0.3 Hz) to enhance signal-to-noise without compromising coupling constant resolution.

Data Analysis (Self-Validation Check):

- Integration: Calibrate the isopropyl methyl doublet (0.8-0.9 ppm) to 6H.
- Target: The epoxide protons (H7, H8) must integrate to exactly 2H.
- Differentiation:

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- Cis-Disparlure: Epoxide protons appear at

  2.88 - 2.92 ppm.

- Trans-Disparlure: Epoxide protons appear upfield at

  2.60 - 2.70 ppm.

Protocol B: Determination of Enantiomeric Purity (Absolute Stereochemistry)

Objective: Differentiate the active (+)-(7R,8S) enantiomer from the inactive (-)-(7S,8R) enantiomer.

Mechanism: Standard NMR solvents are achiral. Enantiomers have identical spectra. To differentiate them, we create a transient diastereomeric environment using a Lanthanide Shift Reagent (LSR). The Europium atom coordinates with the epoxide oxygen (a Lewis base), inducing a "pseudocontact shift." Because the LSR is chiral, it shifts the (+) and (-) enantiomers by different magnitudes (

).

Reagents:

- Chiral Shift Reagent: Eu(hfc)

  (Europium(III) tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate]).[1]

- Solvent: CDCl

  (Must be strictly anhydrous; water deactivates the LSR).

Step-by-Step Procedure:

- Baseline Spectrum: Acquire a standard 1H spectrum of the pure cis-Disparlure sample (approx 10 mg).

- Titration Step 1: Add 0.1 equivalents (mole ratio) of Eu(hfc)

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directly to the NMR tube. Shake vigorously.

- Acquisition: Re-acquire the 1H spectrum.
- Titration Step 2-4: Sequentially add Eu(hfc)

  in 0.1 eq increments (up to 0.5 eq) until the epoxide signals at ~2.9 ppm split into two distinct multiplets (if racemic) or shift significantly (if pure).
- Analysis:
  - The epoxide protons will shift downfield (paramagnetic shift).
  - If the sample is racemic, you will see two sets of signals (e.g., two multiplets separated by ~0.05 - 0.1 ppm).
  - If the sample is pure (+)-Disparlure, you will see a single shifted multiplet.

Calculation of ee%:

Key Data Reference

The following table summarizes the diagnostic signals required to confirm the structure.

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Moiety	Signal Type	Chemical Shift (ppm)	Multiplicity	Coupling ( )	Diagnostic Note
Epoxide (H7, H8)	Cis	2.88 - 2.92	Multiplet	~4.5 Hz	Diagnostic for active pheromone
Epoxide (H7, H8)	Trans	2.64 - 2.68	Multiplet	~2.2 Hz	Impurity/Inactive
Methyl (C2)	Alkyl	0.85	Doublet	6.6 Hz	Isopropyl tail end
Terminal Methyl (C18)	Alkyl	0.88	Triplet	7.0 Hz	Long chain end
Epoxide Carbons (C7, C8)	13C	57.0 - 57.5	Singlet	N/A	Cis carbons are typically deshielded vs trans

Logic of Cis/Trans Coupling

In epoxide systems, the rigid three-membered ring imposes specific dihedral angles. Contrary to flexible alkenes (where

), in epoxides, the cis-coupling constant (

Hz) is generally larger than the trans-coupling constant (

Hz) due to the Karplus relationship applied to the ring strain [1, 2].

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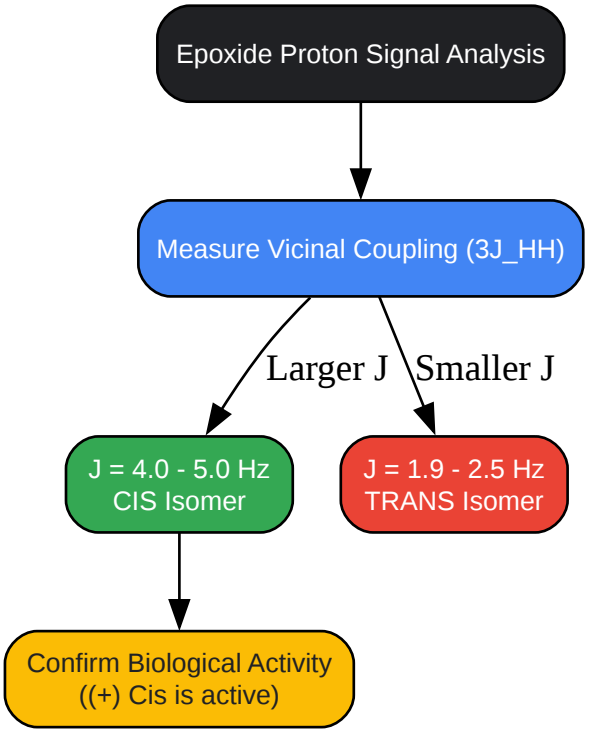

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Figure 2: Decision tree for assigning relative stereochemistry based on scalar coupling constants.

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